

# Essential Safety and Operational Guide for Handling Demeton-S

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## Compound of Interest

Compound Name: Demeton-S

CAS No.: 126-75-0

Cat. No.: B022260

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This guide provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Demeton-S**. Adherence to these procedures is imperative to mitigate the significant health risks associated with this compound.

## Emergency Contact Information:

- In case of exposure or emergency, immediately contact your institution's Environmental Health and Safety (EHS) department and local emergency services.
- CHEMTREC® Emergency Number: 1-800-424-9300

## Hazard Profile

**Demeton-S** is a highly toxic organophosphate insecticide and acaricide.[1] It functions as a cholinesterase inhibitor, which can lead to severe neurotoxicity.[1][2] Exposure can occur through inhalation, ingestion, and dermal absorption, with the latter being a primary route of concern.[3][4] Acute symptoms of exposure include headaches, dizziness, nausea, muscle spasms, and in severe cases, respiratory paralysis and death.[2][3]

## Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory for all personnel handling **Demeton-S**. The following table summarizes the required equipment.

| Body Area   | Required PPE                   | Specifications and Guidelines  |
|-------------|--------------------------------|--|
| Respiratory | NIOSH-approved Respirator      | For standard handling, an organic vapor respirator is required.[3] In case of spills or potential for aerosol generation, a chemical protection suit with a self-contained breathing apparatus (SCBA) is necessary.[2][5][6] |
| Hands       | Chemical-Resistant Gloves      | Nitrile or neoprene gloves are mandatory.[3] Do not use leather or fabric gloves.[7] For added protection, consider wearing a pair of disposable gloves underneath the primary chemical-resistant gloves.[7]                 |
| Eyes/Face   | Safety Goggles and Face Shield | Chemical safety goggles and a face shield are required to protect against splashes.[3][7][8]   |
| Body        | Chemical-Resistant Clothing    | Wear a chemical-resistant apron, coveralls, or a full chemical protection suit.[3][5][8] Ensure long pants are worn over boots to prevent spills from entering footwear.[7]  |
| Feet        | Chemical-Resistant Boots       | Leather or fabric footwear is not permissible.[7] Boots should be washed after each use.[7]  |

## Operational and Handling Plan

### 1. Preparation and Engineering Controls:

- All work with **Demeton-S** must be conducted within a certified chemical fume hood to ensure proper ventilation.[4][9]
- An eyewash station and emergency shower must be readily accessible.[10]
- Keep ignition sources away from the handling area as some formulations may be flammable. [4][6][9]

### 2. Handling Procedure:

- Do not work alone when handling **Demeton-S**.
- Wear all required PPE as outlined in the table above before beginning work.
- When handling, avoid the formation of aerosols.[9]
- Do not eat, drink, or smoke in the laboratory area.[4][6][11]

### 3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water immediately after handling.[3][11]
- Decontaminate all work surfaces after use.
- Remove PPE carefully to avoid self-contamination. Wash reusable PPE, such as gloves and boots, before storage.[7]

## Spill and Disposal Plan

### 1. Spill Response:

- Evacuate the immediate area.
- Alert others and your supervisor.

- If the spill is large or you are not trained to handle it, contact your institution's EHS department immediately.
- For small spills, if trained and equipped with the proper PPE (including respiratory protection), contain the spill using an absorbent material like sand, diatomite, or universal binders.[\[2\]](#)[\[9\]](#)
- Collect the absorbed material into a sealable, labeled container for hazardous waste.[\[5\]](#)[\[6\]](#)

## 2. Waste Disposal:

- **Demeton-S** and all contaminated materials (e.g., gloves, absorbent materials, empty containers) must be disposed of as hazardous waste.[\[3\]](#)[\[4\]](#)[\[12\]](#)
- Do not dispose of **Demeton-S** down the drain or in regular trash.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)[\[13\]](#)

## Quantitative Data

### Occupational Exposure Limits (OELs) for Organophosphates

| Agency | Limit                            | Value   |
|--------|----------------------------------|---|
| OSHA   | Permissible Exposure Limit (PEL) | 0.1 mg/m <sup>3</sup> (Time-Weighted Average) <a href="#">[3]</a> |
| NIOSH  | Recommended Exposure Limit (REL) | 0.1 mg/m <sup>3</sup> (Time-Weighted Average) <a href="#">[3]</a> |
| ACGIH  | Threshold Limit Value (TLV)      | 0.1 mg/m <sup>3</sup> (Time-Weighted Average) <a href="#">[3]</a> |

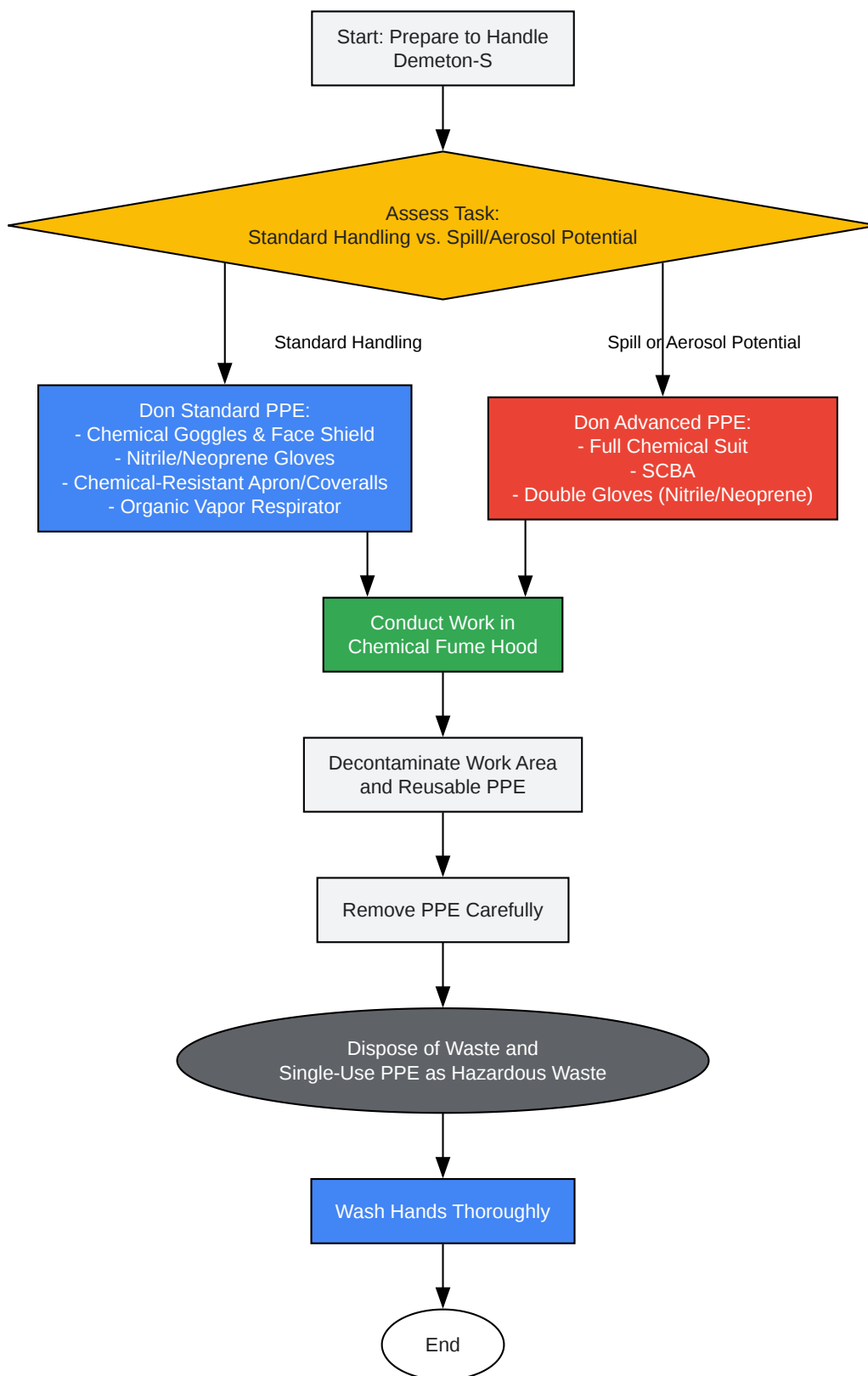
### Toxicity Data for **Demeton-S** and Related Compounds

| Compound         | Toxicity Metric | Value     | Species |
|------------------|-----------------|-----------|---------|
| Demeton-S-methyl | LD50 (Oral)     | 40 mg/kg  | Rat[12] |
| Demeton-S-methyl | LD50 (Dermal)   | 302 mg/kg | Rat[12] |
| Demeton-S        | LD50 (Oral)     | 1.5 mg/kg | Rat[14] |

## Experimental Protocols Cited

The data presented in this guide is based on established safety data sheets and toxicology databases. Specific experimental protocols for determining LD50 values and occupational exposure limits are standardized and conducted by regulatory and research bodies such as the Environmental Protection Agency (EPA), the National Institute for Occupational Safety and Health (NIOSH), and the Occupational Safety and Health Administration (OSHA). These protocols typically involve dose-response studies in animal models and workplace air monitoring to establish safe exposure levels.

## Visual Workflow for PPE and Handling



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Caption: Workflow for selecting and using PPE when handling **Demeton-S**.

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